

# Comprehensive Quality Guide: N-Morpholin-4-yl-methanesulfonamide

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## Compound of Interest

Compound Name: *N-morpholin-4-yl-methanesulfonamide*

Cat. No.: B8475856

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## (4-(Methylsulfonyl)morpholine)

### Introduction & Chemical Identity

**N-morpholin-4-yl-methanesulfonamide** (commonly referred to in industrial pharmacopeia as 4-(methylsulfonyl)morpholine) is a critical heterocyclic sulfonamide intermediate. It serves as a sulfonyl-stabilized morpholine scaffold in the synthesis of advanced tricyclic kinase inhibitors (e.g., JAK, BCR-Abl inhibitors) and specialized solvating agents.

In drug development, this compound is classified as a Key Starting Material (KSM) or Registered Intermediate. Its quality directly impacts the impurity profile of the final Drug Substance (API), particularly concerning genotoxic impurities (GTIs) and nitrosamine precursors.

### Chemical Profile

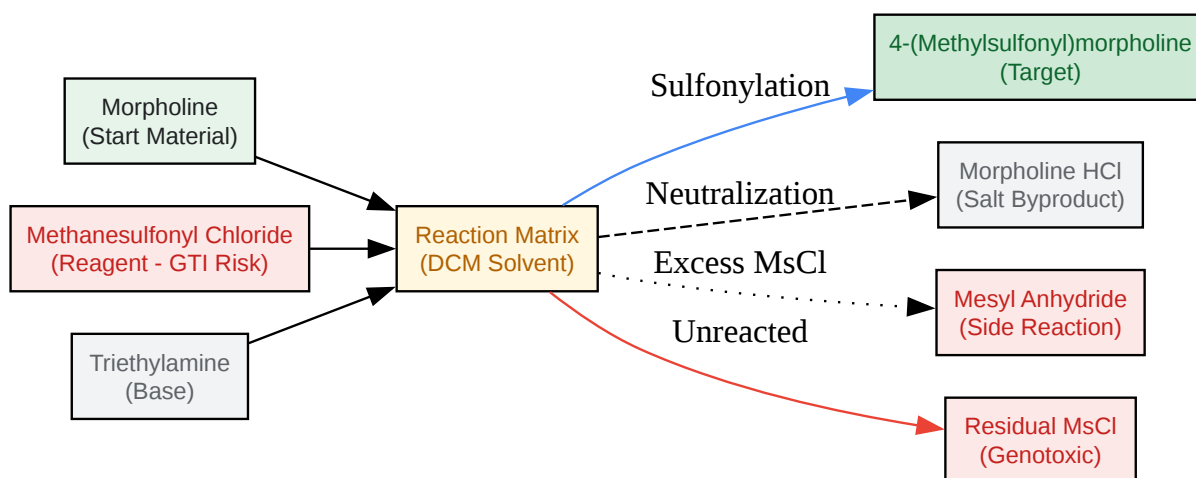
Parameter	Specification
Preferred IUPAC Name	4-(Methylsulfonyl)morpholine
Synonyms	N-morpholin-4-yl-methanesulfonamide; 4-Mesylmorpholine
CAS Registry Number	1697-34-3
Molecular Formula	
Molecular Weight	165.21 g/mol
Physical State	White to off-white solid
Melting Point	40–45 °C (Dependent on purity/polymorph)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Sparingly soluble in water

## Synthesis & Impurity Logic

To define purity standards, one must understand the genesis of impurities. The industrial synthesis typically involves the sulfonation of morpholine with methanesulfonyl chloride (MsCl) in the presence of a base (Triethylamine or Pyridine).

## Reaction Pathway & Impurity Fate

The following Graphviz diagram illustrates the synthesis pathway and the origin of Critical Quality Attributes (CQAs).



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Caption: Synthesis of 4-(methylsulfonyl)morpholine showing critical impurities including genotoxic MsCl.

## Critical Quality Attributes (CQAs)

- Methanesulfonyl Chloride (MsCl): A potent alkylating agent and known Genotoxic Impurity (GTI). Strict limits (ppm level) are required per ICH M7.
- Morpholine: A secondary amine. If the downstream process involves nitrosating agents (e.g.,  $\text{NaNO}_2$ ), this can form N-nitrosomorpholine (NMOR), a potent carcinogen (Class 1).
- Residual Solvents: Dichloromethane (DCM) is a Class 2 solvent (Limit: 600 ppm); Triethylamine (TEA) is Class 3.

## Analytical Strategy & Protocols

Due to the lack of a strong UV chromophore in the morpholine ring and the methanesulfonyl group, GC-FID (Gas Chromatography with Flame Ionization Detection) is the gold standard for assay and purity. HPLC-UV is often insufficient unless detection is performed at very low wavelengths (<210 nm), which introduces solvent noise.

## Method A: Purity & Assay by GC-FID

Purpose: Quantify the main peak and volatile organic impurities.

- Instrument: Agilent 7890B or equivalent with FID.
- Column: DB-624 or equivalent (30m x 0.32mm, 1.8 $\mu$ m film) – optimized for amines and sulfonamides.
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split 20:1 @ 250 °C.
- Detector: FID @ 280 °C.
- Oven Program:
  - Hold 50 °C for 2 min.
  - Ramp 10 °C/min to 220 °C.
  - Hold 5 min.
- Sample Prep: Dissolve 50 mg in 10 mL Methanol.

Self-Validation Criteria:

- System Suitability: Tailing factor for 4-(methylsulfonyl)morpholine must be < 1.5.
- Linearity:  
over 80%–120% of target concentration.

## Method B: Trace Genotoxic Impurity Analysis (MsCl)

Purpose: Detect residual Methanesulfonyl Chloride at ppm levels.

- Technique: GC-MS (SIM Mode).
- Derivatization (Optional): MsCl is unstable/reactive. Direct injection is possible but derivatization with pentafluorophenol improves stability.

- Target Ion: Monitor m/z 79 ( ) and m/z 114 (Molecular ion of MsCl).
- Limit of Quantitation (LOQ): Must meet ICH M7 limits (typically < 10 ppm relative to drug substance dose).

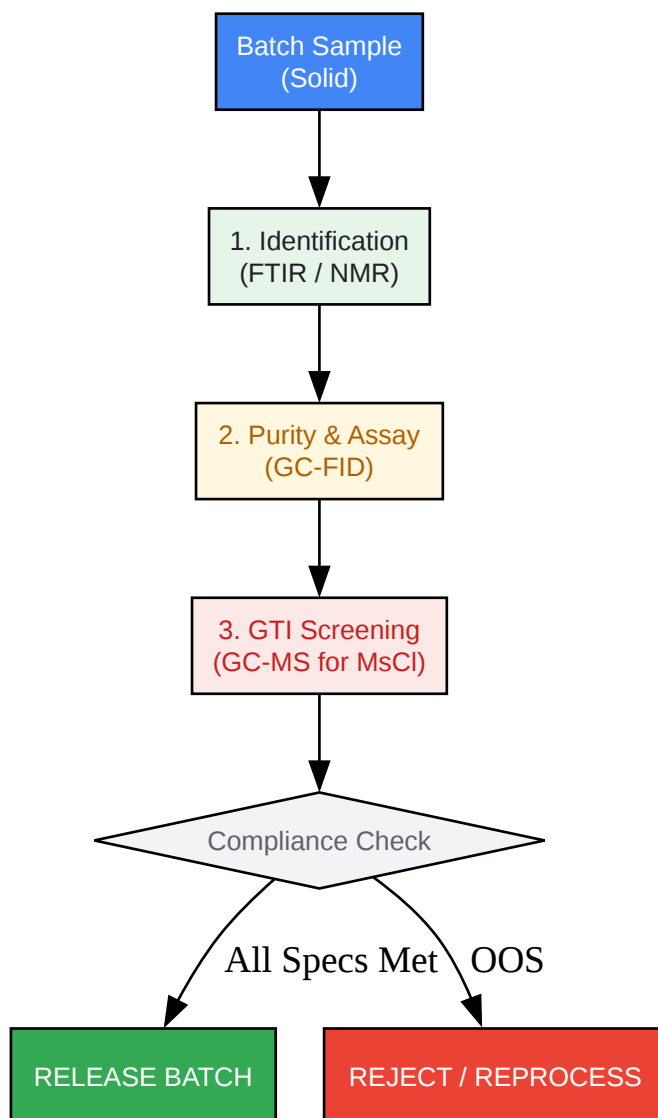
## Quality Standards & Specifications

For use as a Registered Intermediate in GMP manufacturing, the following specifications are recommended.

Test Attribute	Method	Acceptance Criteria	Rationale
Appearance	Visual	White to off-white crystalline solid	Indicates absence of oxidized degradants.
Identification	FTIR / H-NMR	Conforms to structure	Confirms identity; N-morpholin-4-yl connectivity.
Assay (Purity)	GC-FID	(w/w)	High purity required for stoichiometry in next step.
Related Substances	GC-FID	Single impurity Total impurities	Controls side-reaction byproducts.
Residual MsCl	GC-MS		Critical: Genotoxic safety control.
Residual Morpholine	GC-FID		Critical: Nitrosamine risk mitigation.
Water Content	Karl Fischer		MsCl is water-sensitive; moisture indicates hydrolysis risk.
Residue on Ignition	USP <281>		Ensures removal of inorganic salts (TEA·HCl).

## Analytical Workflow Diagram

This decision tree guides the analyst through the release testing process, ensuring no critical safety checks are skipped.



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Caption: Step-by-step analytical release workflow for GMP compliance.

## Storage and Stability

- Hygroscopicity: The sulfonamide moiety renders the compound slightly hygroscopic.
- Storage: Store in tightly closed containers at controlled room temperature (15–25 °C). Protect from moisture to prevent hydrolysis of any residual acid chlorides.
- Retest Period: Typically 24 months if stored properly.

## References

- European Patent Office. (2012). Patent EP2506716B1: Novel tricyclic compounds. (Describes synthesis of 4-(methylsulfonyl)morpholine from morpholine and MsCl). [Link](#)
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 519344, 4-(Methylsulfonyl)morpholine. [Link](#)
- International Conference on Harmonisation (ICH). (2017). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. [Link](#)
- Ambeed. (2023). Safety Data Sheet: 4-(Methylsulfonyl)morpholine (CAS 1697-34-3). [\[1\]Link](#)
- Sigma-Aldrich. (2023). Product Specification: 4-(Methylsulfonyl)morpholine. [\[2\]\[3\]\[4\]\[5\]Link](#)

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## Sources

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